

# Fenuron-d5: A Technical Guide to its Certificate of Analysis and Purity

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## Compound of Interest

Compound Name: Fenuron-d5

Cat. No.: B15558661

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For researchers, scientists, and professionals in drug development, the quality and purity of analytical standards are paramount. This guide provides an in-depth technical overview of the key components of a Certificate of Analysis (CoA) for **Fenuron-d5**, a deuterated internal standard crucial for the accurate quantification of the herbicide Fenuron.

**Fenuron-d5**, with the chemical name 1,1-dimethyl-3-(2,3,4,5,6-pentadeuteriophenyl)urea, is a stable isotope-labeled analog of Fenuron.<sup>[1]</sup> Its primary application is as an internal standard in isotope dilution mass spectrometry, a highly accurate method for quantifying Fenuron in various matrices such as environmental and agricultural samples.<sup>[2]</sup> The five deuterium atoms on the phenyl ring give **Fenuron-d5** a distinct mass-to-charge ratio from its unlabeled counterpart, enabling precise differentiation and quantification by mass spectrometry.<sup>[2]</sup>

## Quantitative Data Summary

A Certificate of Analysis for **Fenuron-d5** provides critical data on its identity and quality. The following tables summarize the typical information found, compiled from various suppliers.

Table 1: General Chemical and Physical Properties

Property	Value
Chemical Name	1,1-dimethyl-3-(2,3,4,5,6-pentadeuteriophenyl)urea
CAS Number	1219802-06-8
Unlabeled CAS Number	101-42-8[1][3]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> D <sub>5</sub> N <sub>2</sub> O[4][5]
Molecular Weight	169.24 g/mol [3][4]
Appearance	Solid[4]
Isotopic Enrichment	≥99 atom % D[3]

Table 2: Supplier-Specific Information

Supplier	Product Format	Purity/Isotopic Enrichment	Additional Information
LGC Standards	100 µg/mL in Acetonitrile	Not specified, produced under ISO 17034	Provides detailed Certificate of Analysis[1]
CDN Isotopes	Solid (0.01 g, 0.05 g)	99 atom % D	Re-analysis recommended after three years[3]
Analytical Standard Solutions (A2S)	Solid	High-purity	-
HPC Standards	Solid (1x10 mg)	Not specified	-

## Experimental Protocols

The determination of purity and isotopic enrichment of **Fenuron-d5** involves rigorous analytical testing. The following are representative protocols for the key analytical techniques employed.

## Purity Determination by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the chemical purity of **Fenuron-d5** by separating it from any potential impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Method:
  - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5  $\mu$ m).
  - Mobile Phase: A gradient of acetonitrile and water.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV at 240 nm.
  - Procedure: A known concentration of **Fenuron-d5** is dissolved in a suitable solvent (e.g., acetonitrile) and injected into the HPLC system. The peak area of **Fenuron-d5** is compared to the total area of all peaks to calculate the purity.

## Identity and Isotopic Enrichment by Mass Spectrometry (MS)

- Objective: To confirm the identity of **Fenuron-d5** and determine its isotopic enrichment.
- Instrumentation: A high-resolution mass spectrometer (HR-MS) coupled with an electrospray ionization (ESI) source.
- Method:
  - Procedure: A dilute solution of **Fenuron-d5** is infused into the mass spectrometer. The full scan mass spectrum is recorded to observe the molecular ion peak and confirm the molecular weight. The isotopic distribution is analyzed to calculate the percentage of deuteration.

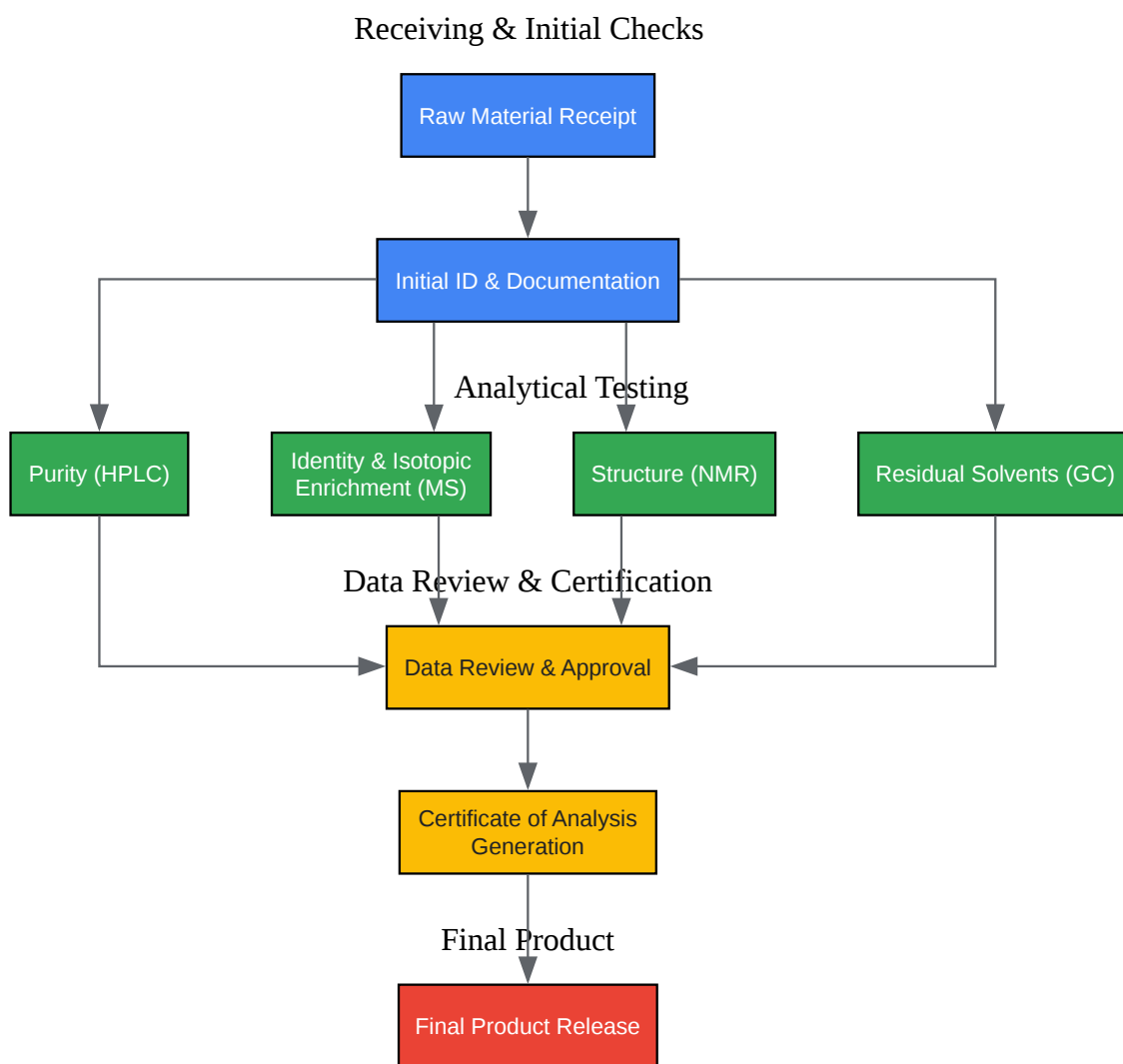
## Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the molecular structure of **Fenuron-d5** and the position of the deuterium labels.
- Instrumentation: A high-field NMR spectrometer.
- Method:
  - Procedure: A sample of **Fenuron-d5** is dissolved in a suitable deuterated solvent (e.g., DMSO-d6).  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are acquired. The absence of signals in the phenyl region of the  $^1\text{H}$  NMR spectrum and the specific splitting patterns in the  $^{13}\text{C}$  NMR spectrum confirm the deuteration on the phenyl ring.

## Visualizations

### Experimental Workflow for Certificate of Analysis Generation

The following diagram illustrates a typical workflow for the quality control and certification of a **Fenuron-d5** analytical standard.

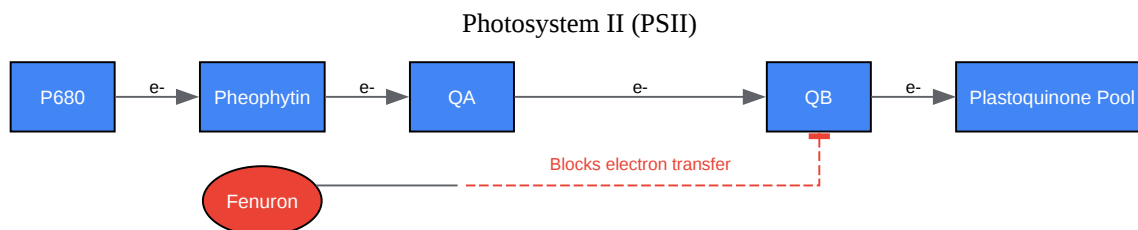


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Workflow for **Fenuron-d5** Quality Control and Certification.

## Signaling Pathway: Inhibition of Photosystem II by Phenylurea Herbicides

Fenuron, the non-deuterated parent compound, acts as a herbicide by inhibiting photosynthesis. The following diagram illustrates this mechanism of action.



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*Mechanism of action of Fenuron, inhibiting electron transport in Photosystem II.*

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## References

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